

Barium arsenate chemical formula and molecular weight

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Compound of Interest

Compound Name: Barium arsenate

Cat. No.: B084981

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An In-depth Technical Guide to Barium Arsenate

This guide provides a comprehensive overview of the chemical properties and synthesis of **barium arsenate**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Properties

Barium arsenate is an inorganic compound with the chemical formula $\text{Ba}_3(\text{AsO}_4)_2$.^{[1][2]} It is also known as tribarium diarsenate.^{[3][4][5]} The compound is composed of barium cations (Ba^{2+}) and arsenate anions (AsO_4^{3-}).^[1] It is a white, crystalline solid that is insoluble in water.^[2]

Quantitative Data Summary

Property	Value
Chemical Formula	$\text{Ba}_3(\text{AsO}_4)_2$
IUPAC Name	Tribarium diarsenate
Molecular Weight	689.8 g/mol ^{[2][3]}
CAS Number	13477-04-8 ^{[2][3][4]}

Experimental Protocols: Synthesis of Barium Arsenate

The synthesis of **barium arsenate** can be achieved through several methods, with controlled precipitation being a common and effective approach.

Controlled Precipitation Method

This method relies on the reaction between a soluble barium salt and a soluble arsenate salt in an aqueous solution, leading to the precipitation of the insoluble **barium arsenate**.

- Reactants:
 - A soluble barium salt, such as barium chloride (BaCl_2).
 - A soluble arsenate salt, such as sodium arsenate (Na_3AsO_4).
- Procedure:
 - Prepare separate aqueous solutions of the barium salt and the arsenate salt.
 - The reaction is highly dependent on the pH of the solution. To specifically synthesize tribarium diarsenate $[\text{Ba}_3(\text{AsO}_4)_2]$, the reaction should be conducted under high pH (alkaline) conditions.^{[2][6]} At neutral or low pH, other forms such as barium hydrogen arsenate monohydrate ($\text{BaHAsO}_4 \cdot \text{H}_2\text{O}$) may form.^{[2][6]}
 - Slowly add the sodium arsenate solution to the barium chloride solution while stirring continuously.
 - The insoluble **barium arsenate** will precipitate out of the solution.
 - The precipitate can then be collected by filtration, washed with deionized water to remove any soluble impurities, and dried.
- Reaction: $3\text{BaCl}_2(\text{aq}) + 2\text{Na}_3\text{AsO}_4(\text{aq}) \rightarrow \text{Ba}_3(\text{AsO}_4)_2(\text{s}) + 6\text{NaCl}(\text{aq})$

Alternative Synthesis: Reaction with Arsenic Acid

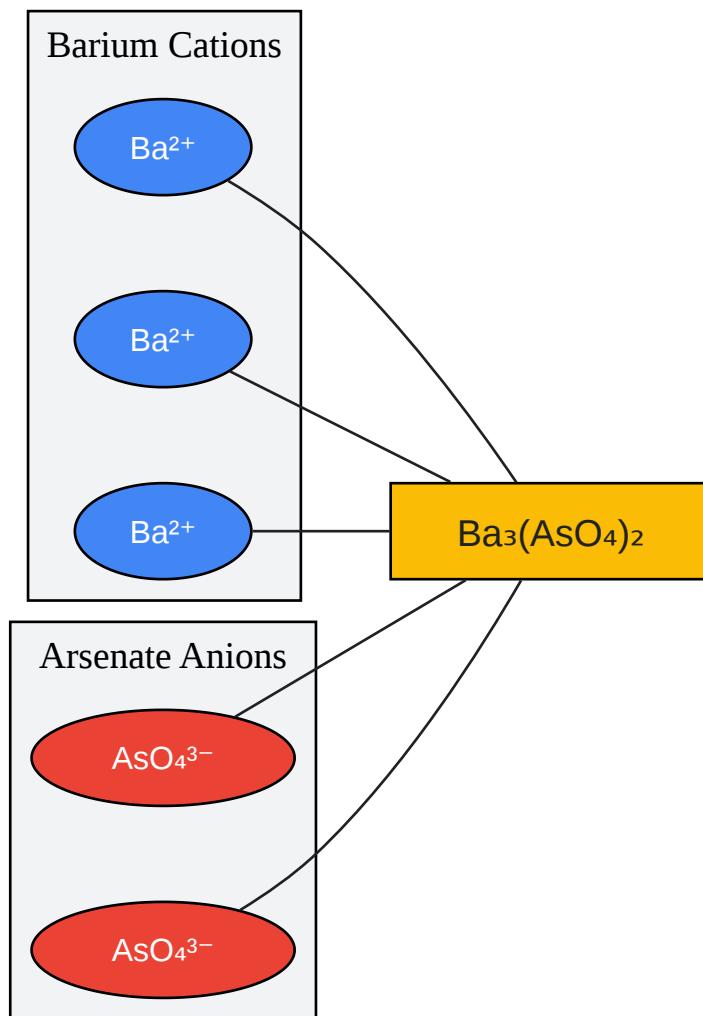
An alternative industrial production method involves the reaction of barium hydroxide with arsenic acid.[2]

- Reaction: $3\text{Ba}(\text{OH})_2(\text{aq}) + 2\text{H}_3\text{AsO}_4(\text{aq}) \rightarrow \text{Ba}_3(\text{AsO}_4)_2(\text{s}) + 6\text{H}_2\text{O}(\text{l})$ [2]

Visualizations

Chemical Composition of Barium Arsenate

The following diagram illustrates the ionic composition of tribarium diarsenate.

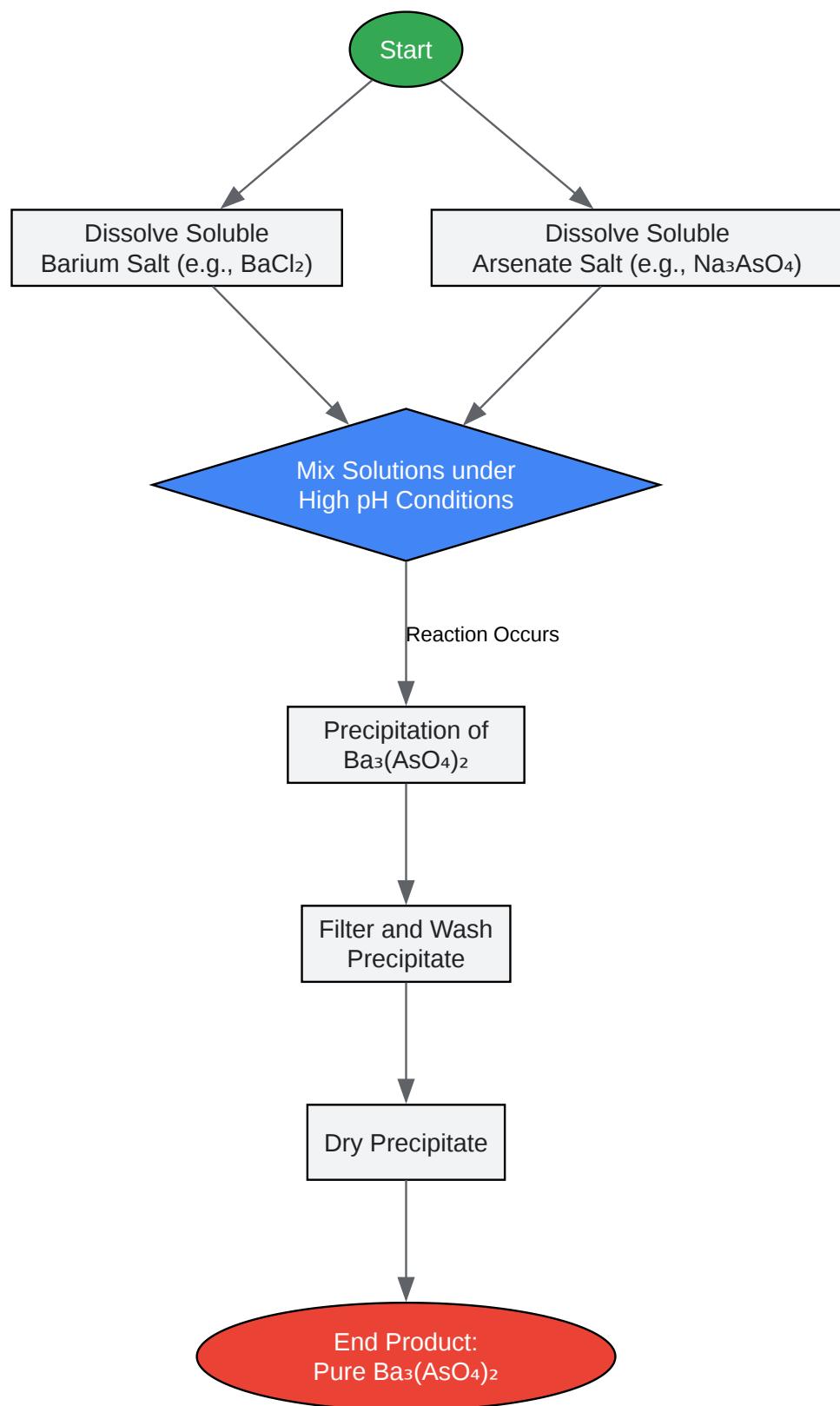


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Caption: Ionic components of tribarium diarsenate.

Experimental Workflow for Controlled Precipitation

This diagram outlines the key steps in the synthesis of **barium arsenate** via controlled precipitation.

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Caption: Workflow for **barium arsenate** synthesis.

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